

# N,N'-Dimethylquinacridone (C22H16N2O2): A Technical Guide

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## Compound of Interest

Compound Name: **N,N'-Dimethylquinacridone**

Cat. No.: **B100281**

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## Abstract

**N,N'-Dimethylquinacridone** (DMQA), with the molecular formula C22H16N2O2, is a prominent member of the quinacridone family of organic compounds. While historically recognized for its use as a high-performance pigment, recent advancements have highlighted its significant potential in the field of organic electronics. This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, characterization, and applications of DMQA, with a particular focus on its role in organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs). This document also addresses the current understanding of its toxicological profile, noting the limited data available for this specific derivative compared to the broader class of quinacridone pigments. Due to its primary application in materials science, information regarding its interaction with biological systems, particularly in the context of drug development and signaling pathways, is not available in the current body of scientific literature.

## Physicochemical Properties

**N,N'-Dimethylquinacridone** is a red crystalline powder. The introduction of methyl groups at the nitrogen atoms significantly influences its solubility and intermolecular interactions compared to the parent quinacridone molecule.

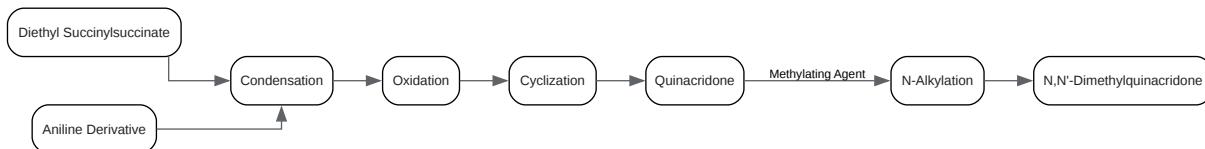
Property	Value	Reference
Molecular Formula	C <sub>22</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	340.37 g/mol	[1]
CAS Number	19205-19-7	[1]
Appearance	Red powder/crystals	[2]
Melting Point	286 °C (decomposes)	
Purity (sublimed)	>99%	[3]
Purity (HPLC)	>96.0%	[4]
HOMO	5.35 eV	
LUMO	3.17 eV	
Absorption ( $\lambda_{\text{max}}$ in THF)	294 nm, 510 nm	
Fluorescence ( $\lambda_{\text{em}}$ in THF)	523 nm	

## Synthesis and Purification

The synthesis of quinacridone pigments generally involves the cyclization of 2,5-di(arylamino)terephthalic acids or their esters.<sup>[5]</sup> The N,N'-dimethyl derivative is typically synthesized through the alkylation of the parent quinacridone.

## General Synthesis Pathway

A common route for the synthesis of quinacridone pigments involves the condensation of diethyl succinylsuccinate with an aniline derivative, followed by oxidation and cyclization. For **N,N'-dimethylquinacridone**, a subsequent N-alkylation step is required.



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Caption: General synthesis workflow for **N,N'-Dimethylquinacridone**.

## Purification by Sublimation

For applications in organic electronics, high purity of the material is crucial. Sublimation is a common and effective method for purifying DMQA.[3][6] This process involves heating the crude solid under high vacuum, causing it to transition directly into a gaseous phase. The gaseous DMQA then deposits as a highly pure crystalline solid on a cooled surface, leaving non-volatile impurities behind.[7][8]

## Experimental Protocols Characterization Techniques

Purity analysis of **N,N'-Dimethylquinacridone** is often performed using HPLC.[4][9]

- Mobile Phase: A typical mobile phase could consist of a gradient mixture of acetonitrile and water with an acidic modifier like formic or phosphoric acid.
- Stationary Phase: A C18 reversed-phase column is commonly used.
- Detection: UV-Vis detection at a wavelength corresponding to the absorption maximum of DMQA.

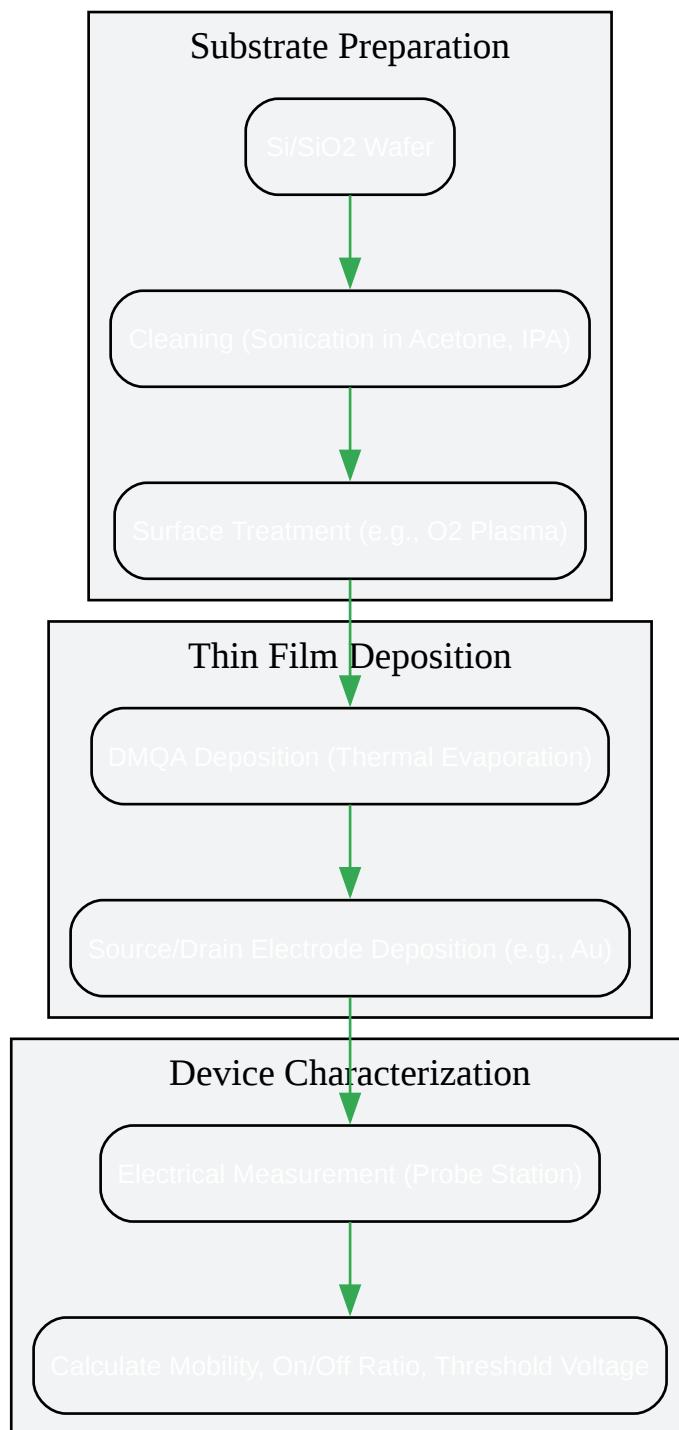
TGA is used to determine the thermal stability of DMQA.

- Instrument: A thermogravimetric analyzer.
- Sample Size: 1-10 mg.

- Atmosphere: Inert (e.g., nitrogen) or oxidative (e.g., air).
- Heating Rate: A typical heating rate is 10 °C/min.
- Temperature Range: Ambient to 600 °C or higher to observe the decomposition temperature.

## Organic Field-Effect Transistor (OFET) Fabrication

The following protocol outlines a general procedure for the fabrication of a top-contact, bottom-gate OFET using DMAQ as the active semiconductor layer.



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Caption: Experimental workflow for OFET fabrication and characterization.

## Applications in Organic Electronics

DMQA has emerged as a promising material for various organic electronic devices due to its favorable charge transport properties and stability.

## Organic Light-Emitting Diodes (OLEDs)

DMQA is utilized as a green dopant material in the emissive layer of OLEDs. Its inclusion can enhance the efficiency and lifetime of the devices. It is believed that DMQA can help prevent the formation of excimers, which are a known cause of degradation in OLEDs.

## Organic Field-Effect Transistors (OFETs)

As an organic semiconductor, DMQA has been investigated for its performance in OFETs. The charge carrier mobility in thin films of DMQA is a key parameter for its application in these devices.

Application	Role of DMQA	Key Performance Metrics
OLEDs	Green Dopant	High Luminance, External Quantum Efficiency (EQE), Current Efficiency
OFETs	Active Semiconductor Layer	Field-Effect Mobility ( $\mu$ ), On/Off Current Ratio, Threshold Voltage ( $V_{th}$ )

## Toxicological Profile

The toxicological data specifically for **N,N'-Dimethylquinacridone** is limited. However, studies on the broader class of quinacridone pigments generally indicate a low order of toxicity.

- Acute Toxicity: Quinacridone pigments are generally considered to have low acute toxicity, with LD<sub>50</sub> values typically greater than 2000 mg/kg.[10]
- Genotoxicity: The Ames test, a common assay for mutagenicity, has generally shown negative results for quinacridone pigments.[11]
- Carcinogenicity: Quinacridone pigments are not classified as carcinogenic.[10]

It is important to note that while the parent quinacridone structure is considered to have a favorable toxicological profile, the specific toxicological properties of the N,N'-dimethyl derivative have not been extensively studied. Standard safety precautions, including avoiding inhalation of dust and contact with skin and eyes, should be observed when handling this compound.

## Biological Activity and Signaling Pathways

A comprehensive search of the scientific literature did not yield any studies on the biological activity of **N,N'-Dimethylquinacridone** in the context of drug development or its interaction with specific biological signaling pathways. The primary focus of research on this compound has been its application in materials science, particularly in the field of organic electronics. Therefore, a diagram of a signaling pathway involving DMQA cannot be provided at this time. This represents a significant knowledge gap and an area for potential future research if the compound were to be considered for any biomedical applications.

## Conclusion

**N,N'-Dimethylquinacridone** is a versatile organic molecule with a well-established role as a high-performance pigment and a growing significance in the field of organic electronics. Its favorable physicochemical properties, including thermal stability and charge transport characteristics, make it a promising candidate for use in OLEDs and OFETs. While the general toxicological profile of quinacridone pigments suggests low toxicity, specific data for the N,N'-dimethyl derivative is lacking. A notable gap in the current understanding of DMQA is its biological activity and potential interactions with cellular signaling pathways, which remains an unexplored area of research. Further investigations into its synthesis, biological effects, and device integration will undoubtedly expand its applications in both materials science and potentially other scientific disciplines.

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